

A Technical Guide to 2,5-Diaminotoluene Sulfate: Properties and Applications

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Compound of Interest

Compound Name: 2,5-Diaminotoluene sulfate

Cat. No.: B3419306

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **2,5-Diaminotoluene sulfate**, a key chemical intermediate. It covers its fundamental molecular properties and delves into its primary application in oxidative chemistry, particularly within the cosmetics industry.

Core Molecular and Physical Properties

2,5-Diaminotoluene sulfate is the sulfate salt of 2,5-diaminotoluene (also known as toluene-2,5-diamine or 2-methyl-1,4-phenylenediamine).[1][2] It is an organic sulfate salt that typically appears as a light tan to light purple powder.[1] The salt form enhances its water solubility, a crucial property for its use in aqueous formulations.[1]

Below is a summary of its key quantitative data:

| Property | Value |
|---|-----------------------------------|
| Molecular Formula | $C_7H_{12}N_2O_4S$ [1][3][4] |
| (also represented as $C_7H_{10}N_2 \cdot H_2SO_4$) [1] | |
| Molecular Weight | 220.25 g/mol [1] |
| CAS Number | 615-50-9 |
| Physical Appearance | Off-white to pinkish-white powder |
| Melting Point | >300 °C [1] |
| Solubility in Water | 5.03 g/L (at 20 °C) [1] |

Primary Application: Oxidative Hair Dyes

The principal industrial application of **2,5-Diaminotoluene sulfate** is as a primary intermediate in permanent hair dye formulations. [1] It is instrumental in forming a spectrum of hair colors, including black, brown, blonde, and gray shades. [1]

The formation of permanent hair color using **2,5-Diaminotoluene sulfate** is a classic example of oxidation chemistry. The process involves a two-component system that is mixed immediately before application.

- Component A (Dye Intermediates): This component contains the **2,5-Diaminotoluene sulfate** (the "primary intermediate" or "precursor") along with other compounds known as "couplers."
- Component B (Developer/Oxidizer): This is typically a solution of hydrogen peroxide in a stabilizing base.

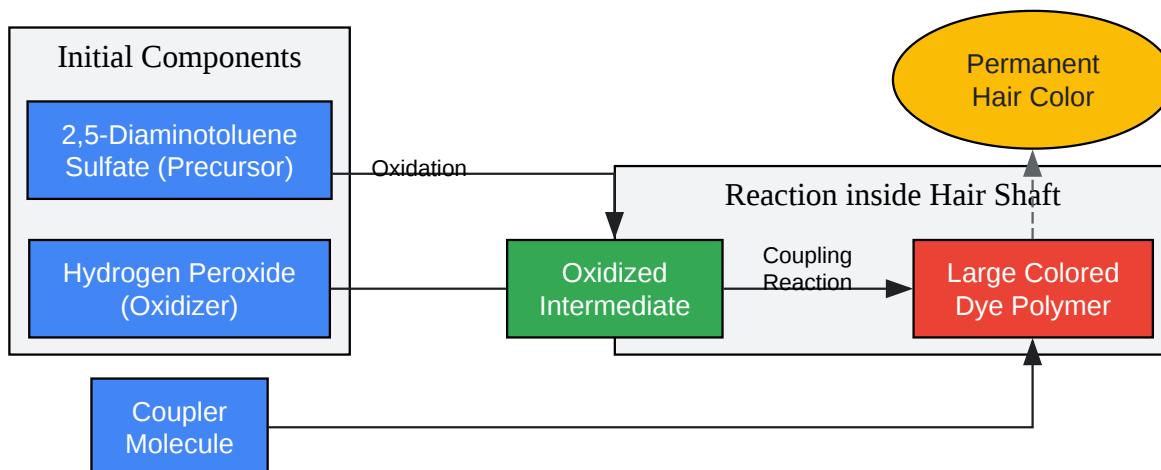
Methodology:

- Mixing: The two components are mixed. The alkaline environment of the developer causes the hair shaft to swell, allowing the dye intermediates to penetrate the cortex.
- Oxidation: Hydrogen peroxide oxidizes the **2,5-diaminotoluene sulfate**. This initial oxidation step is crucial as it converts the primary intermediate into a reactive, colorless species.

- Coupling Reaction: The oxidized intermediate rapidly reacts with the coupler molecules present in the formulation.
- Dye Formation: This coupling reaction forms large, colored polymer molecules. Due to their size, these newly formed dye molecules are trapped within the hair cortex, resulting in a permanent color change.

The specific shade and tone of the final hair color are determined by the precise combination and concentration of the primary intermediates and couplers used.

The logical workflow for this process is illustrated in the diagram below.



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Caption: Workflow of permanent hair dye formation.

Role in Photosensitized Oxidation Reactions

Beyond its primary use in cosmetics, the un-sulfated form, toluene-2,5-diamine, has been studied for its inhibitory properties in photosensitized oxidation reactions. In studies involving eosin, a photosensitizing dye, toluene-2,5-diamine was shown to compete with oxygen for reaction with the excited triplet state of eosin.^[1] This interaction leads to the reduction of the eosin and the oxidation of the diamine, effectively inhibiting the subsequent photo-oxidation

pathway. This characteristic highlights its potential as a research tool in studies of oxidative stress and photochemical reactions.

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